

Application Note: Quantification of Dichlorvos using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Dichlorvos*

Cat. No.: *B1670471*

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Abstract

Dichlorvos (DDVP), a prevalent organophosphate insecticide, is classified as a "highly hazardous" Class 1B chemical by the World Health Organization.[1][2] Its widespread use in agriculture and public health, coupled with instances of misuse, necessitates robust and sensitive analytical methods for its quantification in various matrices.[1][2] This application note details a comprehensive protocol for the determination of **Dichlorvos** using Gas Chromatography-Mass Spectrometry (GC-MS), a powerful technique for the separation and identification of volatile and semi-volatile compounds. The described methodology, including sample preparation, instrumental analysis, and data processing, is tailored for researchers, scientists, and professionals in drug development and forensic toxicology.

Introduction

Gas chromatography-mass spectrometry is a preferred analytical technique for the confirmation of pesticide residues due to its high sensitivity and selectivity.[3] The coupling of gas chromatography with mass spectrometry allows for the effective separation of analytes from complex sample matrices followed by their unambiguous identification and quantification.[3][4] This is particularly crucial for trace-level analysis of pesticides like **Dichlorvos** in environmental, biological, and food samples.[4][5] This document provides a detailed protocol based on established methodologies, including sample extraction and cleanup, GC-MS instrumental parameters, and method validation characteristics.

Experimental Protocols

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a widely adopted sample preparation technique for pesticide residue analysis in food and agricultural products.^{[5][6]}

Materials:

- Homogenized sample (e.g., fruits, vegetables, or other solid matrices)
- Acetonitrile (ACN)
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Disodium citrate sesquihydrate
- Trisodium citrate dihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Centrifuge tubes (15 mL and 50 mL)
- Centrifuge
- Vortex mixer

Procedure:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.

- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium citrate sesquihydrate).
- Immediately cap and shake the tube vigorously for 1 minute.
- Centrifuge the tube at ≥ 3000 rcf for 5 minutes.
- Transfer the upper acetonitrile layer to a 15 mL centrifuge tube containing 150 mg PSA, 900 mg MgSO₄, and 150 mg C18 (for cleanup).
- Vortex the tube for 30 seconds.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- The resulting supernatant is ready for GC-MS analysis. An aliquot can be taken and, if necessary, the solvent exchanged to a more GC-friendly solvent like hexane or acetone.^[7]

Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

The following are typical instrumental parameters for the analysis of **Dichlorvos**. Optimization may be required based on the specific instrument and column used.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (e.g., Agilent Intuvo 9000 GC and 7010B MS or similar).^[8]

GC Conditions:

- Column: HP-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness (or equivalent).
- Inlet Temperature: 250 °C.
- Injection Mode: Splitless (or split, depending on concentration).
- Injection Volume: 1-2 μ L.

- Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60-80 °C, hold for 1-2 minutes.
 - Ramp: 15-25 °C/min to 170 °C.[8]
 - Ramp: 10-20 °C/min to 280-310 °C, hold for 3.5-5 minutes.[8]

MS Conditions:

- Ion Source Temperature: 230-250 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.
- Ions to Monitor for **Dichlorvos**:
 - Quantifier ion: m/z 109.
 - Qualifier ions: m/z 79, 185, 187.
- Solvent Delay: 3-5 minutes.

Data Presentation

The quantitative performance of the GC-MS method for **Dichlorvos** analysis is summarized in the table below. The data presented is a synthesis from multiple sources to provide a representative overview of expected performance.

Parameter	Matrix	Value	Reference
Linearity Range	Blood	0.5 - 10 µg/mL	[1][9]
Liver	1.5 - 10 µg/g	[1][9]	
Water	0.2 - 10 µg/mL	[9]	
Limit of Quantification (LOQ)	Blood	0.55 µg/mL	[1][2]
Liver	1.1 µg/g	[1][2]	
Water	10.5 µg/L	[3]	
Recovery	Biological Samples	86 - 95%	[1][9]
Water	63.0 (±5.7) %	[3]	
Precision (RSD)	Intraday	< 8%	
Interday	< 12%	[1]	

Mandatory Visualization

The following diagram illustrates the general workflow for the quantification of **Dichlorvos** using GC-MS.



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Caption: Workflow for **Dichlorvos** quantification by GC-MS.

Conclusion

This application note provides a detailed and robust protocol for the quantification of **Dichlorvos** using GC-MS. The combination of the QuEChERS sample preparation method and GC-MS in SIM mode offers excellent sensitivity, selectivity, and reliability for the analysis of this important organophosphate insecticide in a variety of complex matrices. The provided validation parameters demonstrate the suitability of this method for routine monitoring, forensic analysis, and research applications.

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